

"2-Chloro-4-(methoxymethoxy)-benzoic acid" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *2-Chloro-4-(methoxymethoxy)-
benzoic acid*

CAS No.: *1700623-85-3*

Cat. No.: *B6301539*

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Technical Safety & Handling Guide: 2-Chloro-4-(methoxymethoxy)benzoic Acid

Executive Summary & Compound Identity

Scope: This guide addresses the safety, handling, and synthetic utility of 2-Chloro-4-(methoxymethoxy)benzoic acid, a specialized intermediate used in medicinal chemistry. Unlike commodity chemicals, this compound possesses a Methoxymethyl (MOM) ether protecting group, which introduces specific toxicological risks—specifically the potential release of formaldehyde upon hydrolysis—that are not present in standard benzoic acid derivatives.

Chemical Identification

Parameter	Detail
Chemical Name	2-Chloro-4-(methoxymethoxy)benzoic acid
Common Abbreviation	2-Cl-4-MOM-BA
CAS Number	Not Assigned (Novel Research Intermediate)
Molecular Formula	C ₉ H ₉ ClO ₄
Molecular Weight	216.62 g/mol
Predicted SMILES	<chem>COCOC1=CC(Cl)=C(C(=O)O)C=C1</chem>
Structural Class	Halogenated Benzoic Acid / Acetal Ether

Structural Context (MOM vs. Methoxy)

Critical Distinction: Researchers often confuse this compound with 2-Chloro-4-methoxybenzoic acid (CAS 21971-21-1).

- Methoxy (-OCH₃): Stable ether, metabolically robust.
- MOM (-OCH₂OCH₃): Acetal ether, acid-labile. Safety Implication: The MOM group is a "masked" source of formaldehyde.

Hazard Identification (GHS Derived)

Based on Structure-Activity Relationships (SAR) and functional group analysis.

Core Hazards

Signal Word: DANGER

Hazard Class	Category	Hazard Statement	Mechanism of Action
Skin Corr./Irrit.	Cat 2	H315: Causes skin irritation.[1][2]	Acidic carboxyl group (pKa ~3-4) acts as a contact irritant.
Eye Dam./Irrit.	Cat 1	H318: Causes serious eye damage.[3]	Combination of acidity and potential hydrolysis on moist mucosal surfaces.
Carcinogenicity	Cat 1B	H350: May cause cancer.	Specific to MOM: Acidic hydrolysis (stomach acid or metabolic) releases Formaldehyde, a known carcinogen.
Acute Tox.	Cat 4	H302: Harmful if swallowed.	Release of methanol and formaldehyde upon ingestion.

The "MOM" Risk Factor

The Methoxymethyl (MOM) group is an acetal.[4][5] Upon contact with strong acids (or metabolic hydrolysis), it decomposes:

Protocol: All deprotection reactions involving this compound must be treated as formaldehyde-generating processes.

Handling & Storage Protocols

Storage Conditions

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Inert gas (Argon/Nitrogen).[6] Moisture sensitive.
- Stability: Stable to base; unstable to acid.

- Container: Tightly sealed glass vial with Teflon-lined cap. Avoid metal containers that may corrode due to residual acidity.

Personal Protective Equipment (PPE)

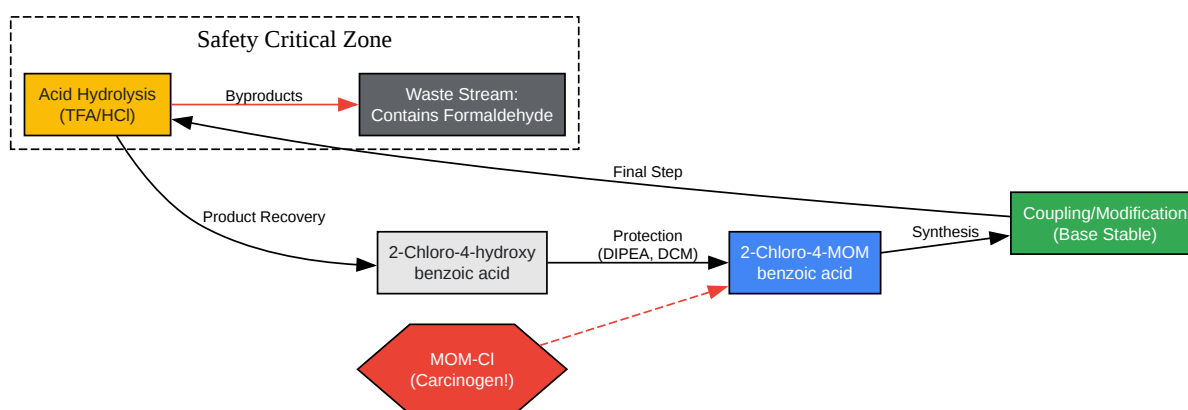
- Respiratory: NIOSH-approved respirator with organic vapor/formaldehyde cartridges if handling >500mg or during deprotection steps.
- Gloves: Double-gloving recommended. Nitrile (0.11 mm) is sufficient for solid handling; Silver Shield/4H laminate gloves required for solution-phase handling involving MOM-Cl reagents.
- Eyes: Chemical splash goggles. Face shield recommended during acid hydrolysis steps.

Experimental Protocols: Synthesis & Deprotection

The following workflows are designed to maximize containment of hazardous byproducts.

Workflow Visualization

The following diagram illustrates the lifecycle of the MOM group, highlighting the critical safety control points (CP).



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Figure 1: Lifecycle of the MOM protecting group. Note the red "Safety Critical Zone" where formaldehyde is generated.

Synthesis Protocol (Protection)

Objective: Install MOM group on 2-chloro-4-hydroxybenzoic acid methyl ester (followed by saponification). Direct protection of the acid is difficult; ester protection is preferred.

- Setup: Flame-dried round-bottom flask, Argon atmosphere.
- Reagents:
 - Substrate: Methyl 2-chloro-4-hydroxybenzoate (1.0 equiv).
 - Base:
 - Diisopropylethylamine (DIPEA) (1.5 equiv).[6]
 - Reagent: Chloromethyl methyl ether (MOM-Cl) (1.2 equiv). Warning: MOM-Cl is a potent carcinogen.
- Procedure:
 - Dissolve substrate in anhydrous DCM at 0°C.
 - Add DIPEA.[6]
 - Add MOM-Cl dropwise. FUME HOOD MANDATORY.
 - Stir at 0°C
RT for 4 hours.
 - Quench with saturated NaHCO_3 (destroys unreacted MOM-Cl).
- Saponification (to obtain title acid):
 - Treat ester with LiOH (3 equiv) in THF/H₂O (3:1).

- Acidify carefully with 1M HCl to pH 4 (avoid pH <2 to prevent MOM cleavage).
- Extract with EtOAc.

Deprotection Protocol (MOM Removal)

Objective: Remove MOM group to restore phenol, managing formaldehyde release.

- Reagents: Trifluoroacetic acid (TFA) in DCM (1:1 ratio) OR 4M HCl in Dioxane.
- Procedure:
 - Dissolve 2-Chloro-4-(methoxymethoxy)benzoic acid derivative in DCM.
 - Add TFA slowly at 0°C.
 - Stir for 30–60 mins.
- Quench & Neutralization (Critical Safety Step):
 - Do not rotovap the acidic mixture immediately (releases volatile formaldehyde/TFA).
 - Scavenging: Add a reactive amine (e.g., aqueous ammonia or Tris-buffer) to the waste stream to convert formaldehyde to hexamethylenetetramine (safer).
 - Wash organic layer with water/brine.

Emergency Response

Scenario	Immediate Action
Inhalation	Move to fresh air immediately. If breathing is difficult, give oxygen. Medical attention required (delayed pulmonary edema risk from MOM-Cl or HCHO).
Skin Contact	Wash with soap and water for 15 minutes. If gel/solid MOM-Cl reagent was involved, use a polyethylene glycol (PEG) wash if available.
Eye Contact	Rinse cautiously with water for 15 minutes. ^[2] ^[3] Remove contact lenses. ^[3] Urgent medical attention.
Spill (Solid)	Dampen with water to prevent dust. Scoop into a sealed container.
Spill (Solution)	Absorb with vermiculite. Neutralize spill area with dilute ammonia to quench potential formaldehyde.

References

- Greene, T. W., & Wuts, P. G. M. (2014). Greene's Protective Groups in Organic Synthesis. 5th Edition. Wiley. (Standard reference for MOM group stability and toxicity).
 - Source:
- Occupational Safety and Health Administration (OSHA). (2024).^[3] Formaldehyde Standard (29 CFR 1910.1048). (Regulates byproducts of MOM hydrolysis).
 - Source:
- Sigma-Aldrich. (2024).^[3] Safety Data Sheet: Chloromethyl methyl ether (MOM-Cl). (Primary hazard source for synthesis).
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- Thermo Fisher Scientific. (2024).[2] 2-Chloro-4-methoxybenzoic acid SDS. (Surrogate data for benzoic acid core hazards).
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